Spectroscopic Characterization of 5-Phenyl-1H-benzo[d]triazole: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-Phenyl-1H-benzo[d][1,2,3]triazole*
CAS No.:	*25877-73-0*
Cat. No.:	*B3255702*

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Executive Summary

5-Phenyl-1H-benzo[d]triazole represents a class of extended aromatic benzotriazoles where the lipophilicity and electronic conjugation of the parent scaffold are modified by a phenyl group at the C5 position. This modification significantly alters its solubility profile, UV absorption cross-section, and binding affinity in biological targets. This guide outlines the rigorous spectroscopic protocols required to validate its identity, purity, and tautomeric state.

Molecular Architecture & Tautomerism

Before interpreting spectra, one must understand the dynamic nature of the benzotriazole core. 5-Phenyl-1H-benzo[d]triazole exists in a prototropic tautomeric equilibrium.[1][2]

- 1H-Form (Benzenoid): Dominant in the solid state and polar solvents (DMSO, MeOH).[1]
- 2H-Form (Quinoid): Often favored in the gas phase or non-polar solvents, though the 5-phenyl substitution stabilizes the benzenoid form through extended conjugation.

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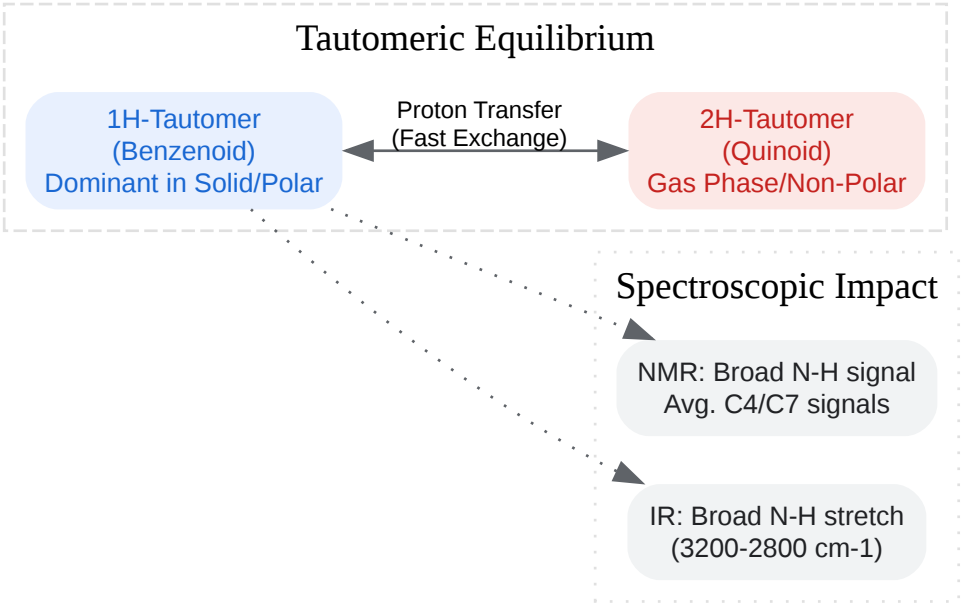
The rapid exchange of the N-H proton (on the triazole ring) often leads to broadened signals in NMR and specific band shifts in IR.

Tautomeric Equilibrium Diagram



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Caption: Prototropic tautomerism between 1H and 2H forms affects spectral resolution, particularly in proton NMR and IR.

Synthesis & Sample Preparation

To ensure accurate characterization, the compound is typically synthesized via Suzuki-Miyaura cross-coupling, ensuring regioselectivity at the C5 position.

Synthesis Workflow

Reaction: 5-Bromobenzotriazole + Phenylboronic acid

5-Phenyl-1H-benzo[d]triazole[1]

Sample Preparation Protocol

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- NMR: Dissolve 5-10 mg in DMSO-d6 (0.6 mL). DMSO is preferred over CDCl3 to stabilize the 1H-tautomer and improve solubility of the rigid aromatic system.
- UV-Vis: Prepare a stock solution in Methanol (

  M).[1][2]
- IR: KBr pellet method (1-2 mg sample in 100 mg KBr) is recommended for solid-state tautomer confirmation.[1][2]

Spectroscopic Deep Dive

A. Nuclear Magnetic Resonance (NMR)

The 5-phenyl substitution breaks the

symmetry of the parent benzotriazole.[2]

Predicted

H NMR Data (400 MHz, DMSO-d6) | Position | Shift (

, ppm) | Multiplicity | Integration | Assignment Logic | | :--- | :--- | :--- | :--- | :--- | | NH | 15.0 - 15.5 | Broad Singlet | 1H | Highly acidic triazole proton; exchangeable with

.[1][2] | | H-4 | 8.15 | Singlet (d*) | 1H | Deshielded by triazole ring + ortho to phenyl ring.[1][2] | | H-6 | 7.75 | Doublet of Doublets | 1H | Ortho coupling to H-7, meta to H-4.[1][2] | | H-7 | 7.90 | Doublet | 1H | Adjacent to triazole N; distinct from H-4.[1][2] | | Ph-o | 7.65 - 7.70 | Multiplet | 2H | Ortho protons on the phenyl substituent.[1][2] | | Ph-m | 7.45 - 7.55 | Multiplet | 2H | Meta protons on the phenyl substituent.[1][2] | | Ph-p | 7.35 - 7.45 | Multiplet | 1H | Para proton on the phenyl substituent.[1][2] |

Note: The H-4 signal may appear as a doublet with small meta-coupling (

Hz).[1] C NMR Key Signals:

- Triazole Carbons (C3a, C7a): ~138-145 ppm (Broad due to tautomerism).[1][2]
- C-Phenyl Linker (C5): ~135 ppm (Quaternary).[1][2]
- Phenyl Ring: Typical aromatic set (127, 128, 129 ppm).[2]

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B. Infrared Spectroscopy (FT-IR)

The solid-state spectrum confirms the presence of the triazole ring and the specific tautomer.

Frequency ( )	Vibration Mode	Diagnostic Value
3200 - 2800	N-H Stretch (Broad)	Indicates intermolecular H-bonding (1H-tautomer polymeric chains).[1][2]
1600, 1495	C=C Aromatic Stretch	Confirms phenyl ring conjugation.
1250 - 1200	N-N=N Breathing	Characteristic triazole ring mode.[1][2]
750, 690	C-H Out-of-Plane	Monosubstituted phenyl ring (5 adjacent H's on phenyl).[1][2]

C. UV-Vis Spectroscopy[1][2][3][4]

- Solvent: Methanol[1][2][3]
- : ~305-315 nm[1][2]
- Mechanism: The phenyl group extends the

  -conjugation system compared to unsubstituted benzotriazole (

  nm), causing a bathochromic (red) shift. This makes the compound a candidate for UV-B absorption applications.[1][2]

D. Mass Spectrometry (MS)

Method: ESI+ or EI (70 eV)

- Molecular Ion (

  ): m/z 195.1[2]

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- Base Peak: m/z 167 (

).[1][2]

- Fragmentation Pathway: The loss of molecular nitrogen (

  , 28 Da) is the hallmark of benzotriazoles, resulting in a reactive diradical or imino-carbene intermediate that rearranges to a carbazole-like fragment.[1]

Quality Control & Validation Workflow

To certify a batch of 5-Phenyl-1H-benzo[d]triazole for drug development or high-end coating applications, follow this decision logic.

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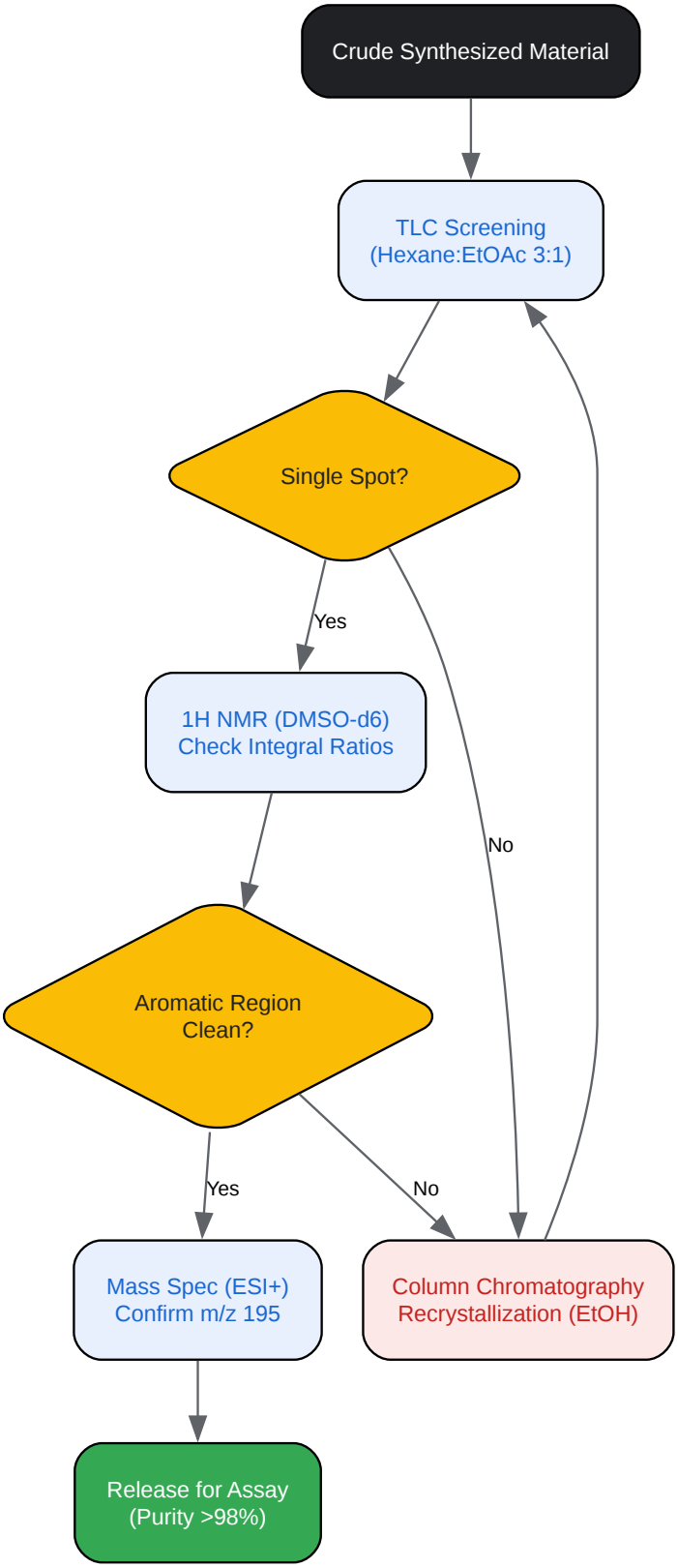

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Caption: Step-by-step validation workflow ensuring structural integrity before biological or materials testing.

References

- Suzuki Coupling for Benzotriazoles
  - Title: Denitrogenative Suzuki and carbonylative Suzuki coupling reactions of benzotriazoles with boronic acids.[2]
  - Source: National Institutes of Health (NIH) / PMC.[2]
  - URL:[Link]
- Tautomerism of Benzotriazoles
  - Title: Thermochemistry, Tautomerism, and Thermal Stability of 5,7-Dinitrobenzotriazoles.
  - Source: National Institutes of Health (NIH) / PMC.[2]
  - URL:[Link]
- General Spectroscopic Data (Benzotriazole Class)
  - Title: 1H-Benzotriazole | C6H5N3 | CID 7220.[1][2]
  - Source: PubChem.[2]
  - URL:[Link]
- Mass Spectrometry Fragmentation
  - Title: The fragmentation of 5-phenyl-1,4-benzodiazepin-2-ones (Analogous fragmentation mechanisms).[1][2]
  - Source: Organic Mass Spectrometry / Wiley.[1][2]
  - URL:[Link]

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Sources

- 1. CAS 883-39-6: 1-phenyl-1H-benzotriazole | CymitQuimica [cymitquimica.com]
- 2. 1H-Benzotriazole | C6H5N3 | CID 7220 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. One moment, please... [biointerfaceresearch.com]

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